

Analytical Standards for L-Tyrosyl-L-leucine: Application Notes and Protocols

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Compound of Interest

Compound Name: *L-Tyrosyl-L-leucine*

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Introduction

L-Tyrosyl-L-leucine (Tyr-Leu) is a dipeptide composed of the amino acids L-tyrosine and L-leucine. As a product of protein metabolism, it is gaining interest in the scientific community for its potential biological activities. Recent studies have highlighted its role as a bioactive molecule with antidepressant- and anxiolytic-like properties, making it a person of interest in neuroscience and drug development research.[1][2] This document provides a comprehensive overview of the analytical standards for **L-Tyrosyl-L-leucine**, including its physicochemical properties, analytical methods for its characterization and quantification, and its known biological functions.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **L-Tyrosyl-L-leucine** is fundamental for its analysis and application in research.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₂ N ₂ O ₄	[3]
Molecular Weight	294.35 g/mol	[3]
Monoisotopic Mass	294.157957 Da	[3]
IUPAC Name	(2S)-2-[(2S)-2-amino-3-(4-hydroxyphenyl)propanoyl]amin o]-4-methylpentanoic acid	[3]
CAS Number	17355-10-1	[3]
Calculated pI (Isoelectric Point)	~5.8	Estimated from pKa values of constituent amino acids[4][5][6]
Calculated XLogP3	-1.8	[3]

Note on pI: The isoelectric point (pI) is the pH at which a molecule carries no net electrical charge. The estimated pI of ~5.8 suggests that **L-Tyrosyl-L-leucine** is a relatively neutral peptide. This value is calculated based on the pKa values of the terminal amino group of tyrosine, the terminal carboxyl group of leucine, and the phenolic hydroxyl group of tyrosine.[4][5][6]

Solubility: The solubility of peptides is highly dependent on their amino acid composition and sequence. **L-Tyrosyl-L-leucine** contains both a hydrophobic residue (leucine) and an aromatic, more polar residue (tyrosine).

- **Aqueous Solubility:** Expected to have moderate solubility in aqueous solutions. The presence of the ionizable amino and carboxyl groups contributes to water solubility.
- **Organic Solvents:** For higher concentrations or to overcome potential aggregation, the use of organic co-solvents is recommended. A common approach is to first dissolve the peptide in a small amount of a polar organic solvent like dimethyl sulfoxide (DMSO) or methanol, followed by dilution with the desired aqueous buffer.

Biological Activity and Signaling Pathways

Recent research has demonstrated that **L-Tyrosyl-L-leucine** exhibits significant biological activity, particularly in the central nervous system.

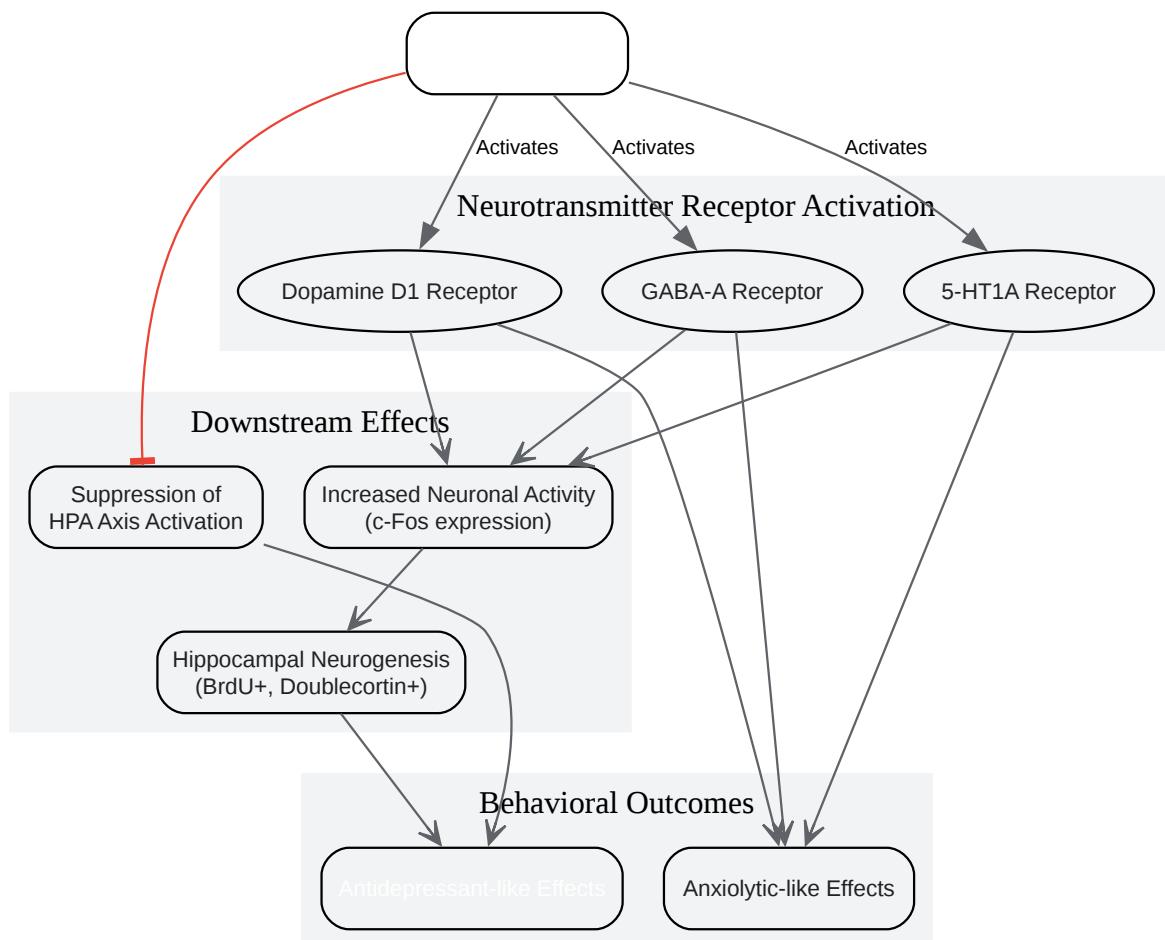
Antidepressant-like and Anxiolytic-like Effects

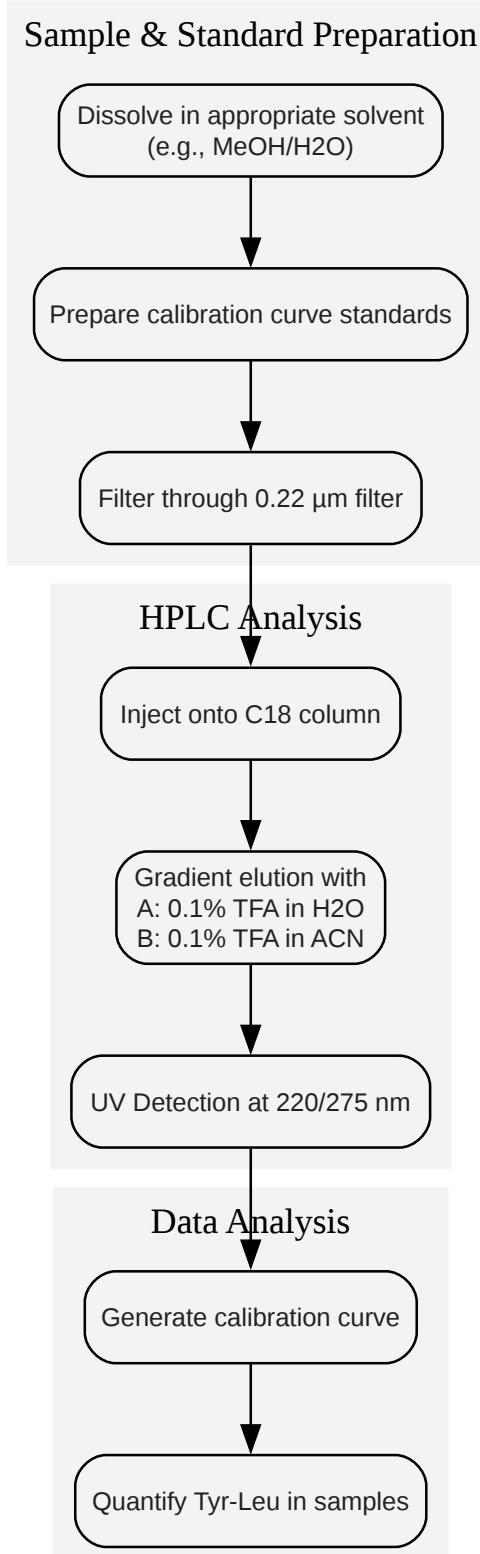
Studies in animal models have shown that oral, intraperitoneal, or intracerebroventricular administration of **L-Tyrosyl-L-leucine** produces potent antidepressant-like effects.^[1] These effects are comparable to those of conventional antidepressant medications. The dipeptide has also been shown to exhibit anxiolytic-like activity.^[2]

Mechanism of Action

The antidepressant and anxiolytic effects of **L-Tyrosyl-L-leucine** are believed to be mediated through its interaction with several key neurotransmitter systems. The proposed mechanism involves the activation of serotonin 5-HT1A, dopamine D1, and GABA-A receptors.^[2] Interestingly, its antidepressant effects appear to be independent of the brain-derived neurotrophic factor (BDNF) signaling pathway, a common target for many antidepressant drugs.^[1] Furthermore, **L-Tyrosyl-L-leucine** has been shown to suppress the activation of the hypothalamo-pituitary-adrenal (HPA) axis in response to stress.^[1]

Below is a diagram illustrating the proposed signaling pathway for the antidepressant and anxiolytic-like effects of **L-Tyrosyl-L-leucine**.



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